

An In-depth Technical Guide to 2-Cyclopropylacetaldehyde: Chemical Properties and Structure

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Compound of Interest

Compound Name: **2-Cyclopropylacetaldehyde**

Cat. No.: **B049383**

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of novel chemical entities is paramount. This technical guide provides a detailed overview of the chemical properties and structure of **2-cyclopropylacetaldehyde**, a versatile bifunctional synthetic intermediate.^[1] This document summarizes its key physicochemical characteristics, structural identifiers, and provides a generalized workflow for its synthesis and characterization, addressing the current limitations in publicly available experimental data.

Core Chemical and Physical Properties

2-Cyclopropylacetaldehyde, with the CAS number 56105-19-2, is a cyclopropane derivative that has garnered attention for its potential applications in medicinal chemistry and organic synthesis.^{[1][2]} Its structure, which includes a reactive aldehyde group adjacent to a strained cyclopropyl ring, makes it a valuable building block for creating more complex molecules.^[1] The aldehyde functional group can act as an electrophile in reactions like aldol additions and reductive aminations.^[1] The cyclopropane ring can undergo ring-opening reactions or serve as a conformationally restricted bioisostere.^[1]

The quantitative physicochemical properties of **2-cyclopropylacetaldehyde** are summarized in the table below for easy reference and comparison.

| Property | Value | Source |
|--------------------------|------------------------------|---|
| Molecular Formula | C5H8O | [1] [3] [4] [5] [6] [7] |
| Molecular Weight | 84.12 g/mol | [1] [2] [3] |
| Boiling Point | 105-106 °C | [4] |
| Density | 0.954 ± 0.06 g/cm³ (at 20°C) | [4] |
| Flash Point | 7.7 ± 7.8 °C | [4] |
| LogP | 0.98540 | [4] |
| PSA (Polar Surface Area) | 17.07000 | [4] |
| Exact Mass | 84.05750 Da | [4] |

Chemical Structure and Identifiers

The structural identity of **2-cyclopropylacetaldehyde** is well-defined by various chemical notation systems. These identifiers are crucial for unambiguous documentation and database searches.

| Identifier | String | Source |
|------------|---|---|
| IUPAC Name | 2-cyclopropylacetaldehyde | [2] |
| SMILES | O=CCC1CC1 | [3] [4] [5] |
| InChI | InChI=1S/C5H8O/c6-4-3-5-1-2-5/h4-5H,1-3H2 | [5] |
| InChIKey | TUHIBIVYQLRGME-UHFFFAOYSA-N | [1] [4] [5] |

Generalized Experimental Workflow

While specific, detailed experimental protocols for the synthesis and analysis of **2-cyclopropylacetaldehyde** are not readily available in the public domain, a general logical

workflow for the preparation and characterization of such a compound can be outlined. This serves as a foundational guide for researchers undertaking its synthesis.



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A generalized workflow for the synthesis and characterization of a chemical compound.

Due to the limited availability of public experimental spectroscopic data for **2-cyclopropylacetaldehyde**, researchers often rely on predicted data and comparisons with analogous compounds for structural verification.^{[8][9]} The primary analytical techniques for characterization would include Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).^[8]

Safety and Handling

According to aggregated GHS information, **2-cyclopropylacetaldehyde** is considered harmful if swallowed and causes serious eye damage.^[2] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be used when handling this compound. It should be stored in an inert atmosphere, preferably in a freezer at under -20°C.^[3]

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